

# Technical Guide: Safety, Hazards, and Application of 2-Vanillin-d3

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## Compound of Interest

Compound Name: 2-Vanillin-d3

Cat. No.: B13438151

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## Chemical Identity & Structural Precision

In the context of drug development and analytical chemistry, precise nomenclature is non-negotiable. "2-Vanillin" refers to o-Vanillin (ortho-vanillin), a positional isomer of standard vanillin. The "d3" designation specifically indicates isotopic substitution of the three hydrogen atoms on the methoxy group with deuterium.

Property	Specification
Chemical Name	2-Hydroxy-3-(trideuteriomethoxy)benzaldehyde
Common Name	2-Vanillin-d3; o-Vanillin-d3
CAS Number (Labeled)	1329569-04-1
CAS Number (Unlabeled)	148-53-8 (o-Vanillin)
Molecular Formula	C <sub>8</sub> H <sub>5</sub> D <sub>3</sub> O <sub>3</sub>
Molecular Weight	155.17 g/mol
Chemical Structure	Phenolic ring with an aldehyde at C1, hydroxyl at C2, and trideuteriomethoxy at C3. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Isotopic Purity	Typically ≥99% atom D

Scientific Insight: Unlike standard vanillin (4-hydroxy-3-methoxybenzaldehyde), 2-vanillin possesses an intramolecular hydrogen bond between the C2-hydroxyl and the C1-aldehyde oxygen. This structural feature significantly alters its pKa and lipophilicity compared to its para-isomer, necessitating specific extraction protocols described in Section 4.

## Hazard Identification & Toxicology (GHS Framework)

Note: Toxicological data for deuterated compounds is derived from the unlabeled parent analog (CAS 148-53-8) based on the scientific consensus that deuterium substitution does not alter acute chemical toxicity.

### GHS Classification

Signal Word:WARNING[\[8\]](#)[\[10\]](#)[\[11\]](#)

Hazard Class	Category	Hazard Statement Code	Description
Acute Toxicity (Oral)	4	H302	Harmful if swallowed. [11]
Skin Corrosion/Irritation	2	H315	Causes skin irritation. [8][12][13]
Eye Damage/Irritation	2A	H319	Causes serious eye irritation.[11][12][14] [15][16][17]
STOT - Single Exposure	3	H335	May cause respiratory irritation.[12]

## Mechanism of Toxicity

- **Mucosal Irritation:** The aldehyde moiety is highly reactive toward nucleophilic residues in proteins (Schiff base formation), leading to tissue irritation upon contact with mucous membranes (H335, H319).
- **Phenolic Toxicity:** As a phenol derivative, systemic absorption can lead to uncoupling of oxidative phosphorylation, though the LD50 (approx. 1300–2000 mg/kg in rats for the parent) suggests moderate acute toxicity.

## Safe Handling & Containment Protocols

Handling stable isotopes requires a dual-focus approach: protecting the operator from chemical hazards and protecting the expensive isotope from isotopic exchange or degradation.

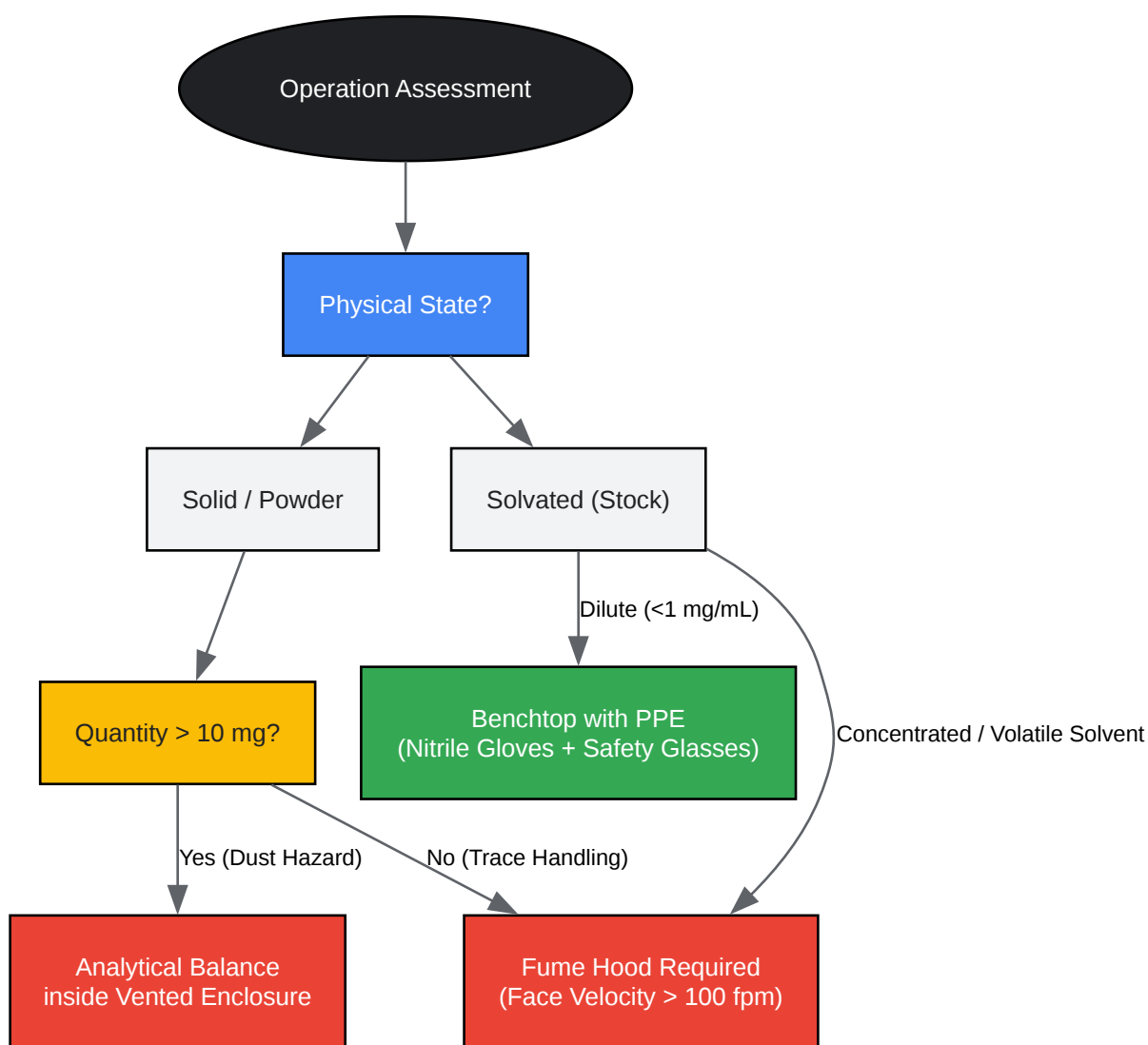
### A. Environmental Control[14][15][18][19]

- **Hygroscopicity:** Deuterated methoxy groups are generally stable, but the phenolic hydroxyl is susceptible to proton exchange with atmospheric moisture ( ) if the ring protons were labeled. For **2-Vanillin-d3** (methoxy label), the label is stable, but the compound itself is air and light sensitive.

- Storage: Store at -20°C under an inert atmosphere (Argon or Nitrogen). The aldehyde group is prone to oxidation to 2-vanillic acid-d3 if exposed to air.

## B. Decision Logic for Handling

The following decision tree outlines the required engineering controls based on the operation scale.



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Figure 1: Risk-based decision matrix for handling **2-Vanillin-d3**. Solid powders pose an inhalation risk (H335) and must be weighed in ventilated enclosures.

## Analytical Application: Internal Standard Workflow

In drug development, **2-Vanillin-d3** is primarily used as an Internal Standard (IS) for LC-MS/MS quantification of o-vanillin (a potential metabolite or impurity) in biological matrices.

### The "Carrier Effect" Protocol

To ensure trustworthiness in data, the IS must track the analyte through extraction. However, because **2-Vanillin-d3** is expensive, it is often added after protein precipitation in generic protocols. This is incorrect for rigorous validation. The IS must be added before sample processing to correct for recovery losses.

Preparation of Stock Solution:

- Solvent Choice: Dissolve 1 mg **2-Vanillin-d3** in 1 mL Methanol (LC-MS grade). Avoid DMSO if possible, as it can suppress ionization in MS source.
- Stability: Sonicate for 30 seconds. Store in amber glass (silanized) to prevent adsorption of the phenol to glass surfaces.

LC-MS/MS Method Parameters (Example):

- Ionization: ESI Negative Mode (Phenols ionize better in negative mode).
- MRM Transition:
  - Precursor:  $m/z$  154.0  $[M-H]^-$  (Calculated for  $C_8H_4D_3O_3^-$ )
  - Product:  $m/z$  139.0 (Loss of  $\bullet CH_3/\bullet CD_3$  radical is common in methoxy-phenols). Note: Verify specific fragmentation; loss of  $CO_2$  is also possible.

## Workflow Diagram

The following diagram illustrates the self-validating extraction workflow.



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Figure 2: Internal Standard Spiking Protocol. The equilibration step (Step 2) is critical to allow the IS to bind to matrix proteins similarly to the analyte, ensuring accurate recovery correction.

## Emergency Procedures

### First Aid

- Eye Contact (H319): Immediately flush with water for 15 minutes.[12][14][15][16] The aldehyde group can cross-link corneal proteins; speed is essential to prevent opacity. Remove contact lenses if present.[8][11][12][13][14][15][16][18]
- Skin Contact (H315): Wash with soap and water.[10][12][13][15][16][18] Phenols can penetrate skin; do not use ethanol for washing as it may enhance absorption.
- Ingestion (H302): Rinse mouth. Do NOT induce vomiting due to potential aspiration and mucosal damage.

### Spill Control

- Isolate: Evacuate the immediate area if dust is present.[17]
- PPE: Wear N95 respirator (or P100), nitrile gloves, and safety goggles.
- Neutralization: While specific neutralizers aren't standard, absorbing with vermiculite or damp paper towels minimizes dust.
- Disposal: Incineration is the preferred method for organic aldehydes.

## References

- PubChem. (n.d.). Compound Summary: 2-Hydroxy-3-methoxybenzaldehyde.[12][19] National Library of Medicine. Retrieved from [\[Link\]](#)
- European Chemicals Agency (ECHA). (n.d.). C&L Inventory: 2-hydroxy-3-methoxybenzaldehyde. Retrieved from [\[Link\]](#)

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